

Brequinar's Mechanism of Action in Cancer Cells: A Technical Guide

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Compound of Interest

Compound Name: Brequinar-d3

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Executive Summary

Brequinar (DUP-785) is a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway. This pathway is frequently upregulated in cancer cells to meet the high demand for nucleotides required for rapid proliferation. By targeting DHODH, Brequinar effectively depletes the intracellular pyrimidine pool, leading to a cascade of anti-cancer effects, including cell cycle arrest, induction of apoptosis, and modulation of the tumor microenvironment. This technical guide provides an in-depth overview of Brequinar's mechanism of action, supported by quantitative data, detailed experimental protocols, and visual representations of the key pathways involved.

Core Mechanism: Inhibition of Dihydroorotate Dehydrogenase (DHODH)

Brequinar's primary molecular target is dihydroorotate dehydrogenase (DHODH), a mitochondrial enzyme that catalyzes the fourth and rate-limiting step in the de novo synthesis of pyrimidines: the oxidation of dihydroorotate to orotate. This reaction is essential for the

production of uridine monophosphate (UMP), a precursor for all other pyrimidine nucleotides (CTP, UTP, and TTP) necessary for DNA and RNA synthesis.

Brequinar exhibits potent and specific inhibition of mammalian DHODH.[1] It binds to a site distinct from the substrate (dihydroorotate) or cofactor (ubiquinone) binding sites, suggesting a non-competitive or mixed-type inhibition mechanism. The inhibition constant (K_i) for Brequinar against L1210 dihydroorotate dehydrogenase is in the nanomolar range, highlighting its high affinity and potency.

Downstream Effects of DHODH Inhibition

Inhibition of DHODH by Brequinar leads to a rapid depletion of the intracellular pyrimidine nucleotide pool.[2] This metabolic stress triggers several key anti-cancer responses:

- **Cell Cycle Arrest:** The scarcity of pyrimidine nucleotides, essential for DNA replication, leads to an arrest of the cell cycle, primarily in the S-phase.[3][4] This cytostatic effect prevents cancer cells from completing DNA synthesis and progressing towards mitosis.
- **Induction of Apoptosis:** Prolonged pyrimidine starvation can induce programmed cell death (apoptosis).[3] The precise mechanisms are multifaceted but can involve the activation of stress-response pathways and the intrinsic apoptotic cascade.
- **Induction of Ferroptosis:** Recent studies have unveiled a novel role for DHODH in suppressing ferroptosis, a form of iron-dependent cell death. By inhibiting DHODH, Brequinar can induce ferroptosis, particularly in cancer cells with low expression of glutathione peroxidase 4 (GPX4).
- **Modulation of the Tumor Microenvironment:** Brequinar has been shown to upregulate the expression of genes involved in the antigen presentation pathway, including MHC class I on the surface of cancer cells. This enhanced antigen presentation can potentially increase the immunogenicity of tumors and improve the efficacy of immune checkpoint inhibitors.

Quantitative Data

The efficacy of Brequinar varies across different cancer cell lines, reflecting their diverse metabolic dependencies and genetic backgrounds. The following tables summarize key quantitative data related to Brequinar's activity.

Table 1: In Vitro Efficacy of Brequinar in Cancer Cell Lines

Cell Line	Cancer Type	Assay	IC50 Value (μM)	Reference
HCT 116	Colon Cancer	MTT	0.480 ± 0.14	[3]
HCT 116	Colon Cancer	CFA	0.218 ± 0.24	[3]
HT-29	Colon Cancer	MTT	>25	[3]
HT-29	Colon Cancer	CFA	>25	[3]
MIA PaCa-2	Pancreatic Cancer	MTT	0.680 ± 0.25	[3]
MIA PaCa-2	Pancreatic Cancer	CFA	0.590 ± 0.36	[3]
A-375	Melanoma	MTT	0.59	[5]
A549	Lung Cancer	MTT	4.1	[5]
Neuroblastoma (panel)	Neuroblastoma	Various	Low nanomolar range	[6]

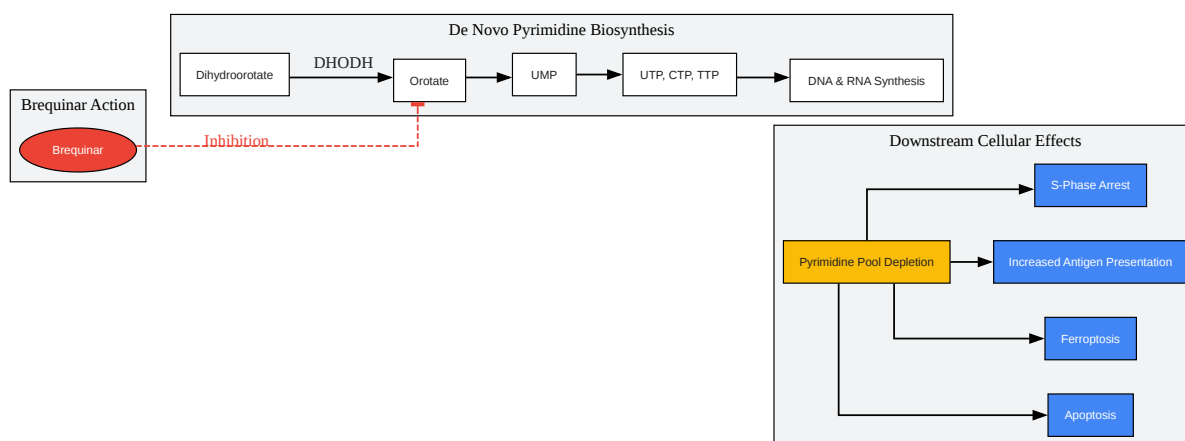
MTT: 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide assay; CFA: Colony Formation Assay

Table 2: Brequinar Enzyme Inhibition Kinetics

Enzyme	Source	Inhibition Type	Ki' Value (nM)	Reference
Dihydroorotate Dehydrogenase	L1210 Leukemia Cells	Mixed	5-8	
Human DHODH	Recombinant	Slow-binding	1.8	[7]

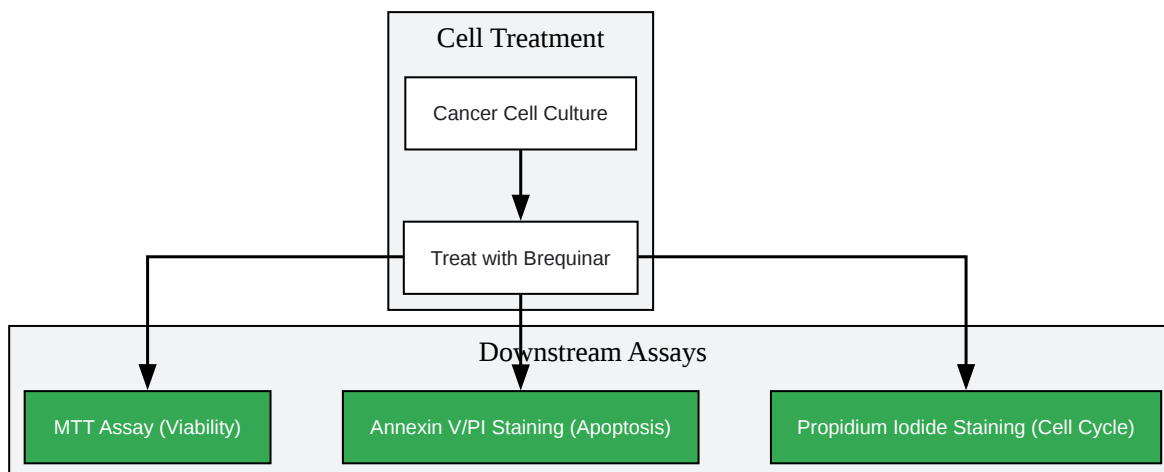
Signaling Pathways and Cellular Processes

The following diagrams, generated using the DOT language, illustrate the key pathways and processes affected by Brequinar.



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Caption: Brequinar inhibits DHODH, leading to pyrimidine depletion and anti-cancer effects.



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